

# A Comprehensive Technical Guide to the Synthesis of D-(+)-Cellohexose Eicosaacetate

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## Compound of Interest

Compound Name: *D-(+)-Cellohexose eicosaacetate*

Cat. No.: B7796862

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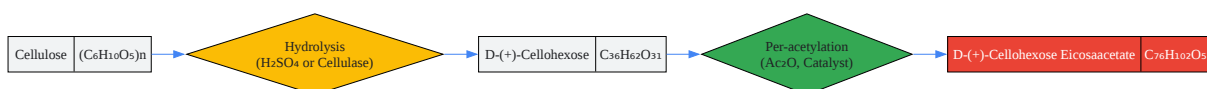
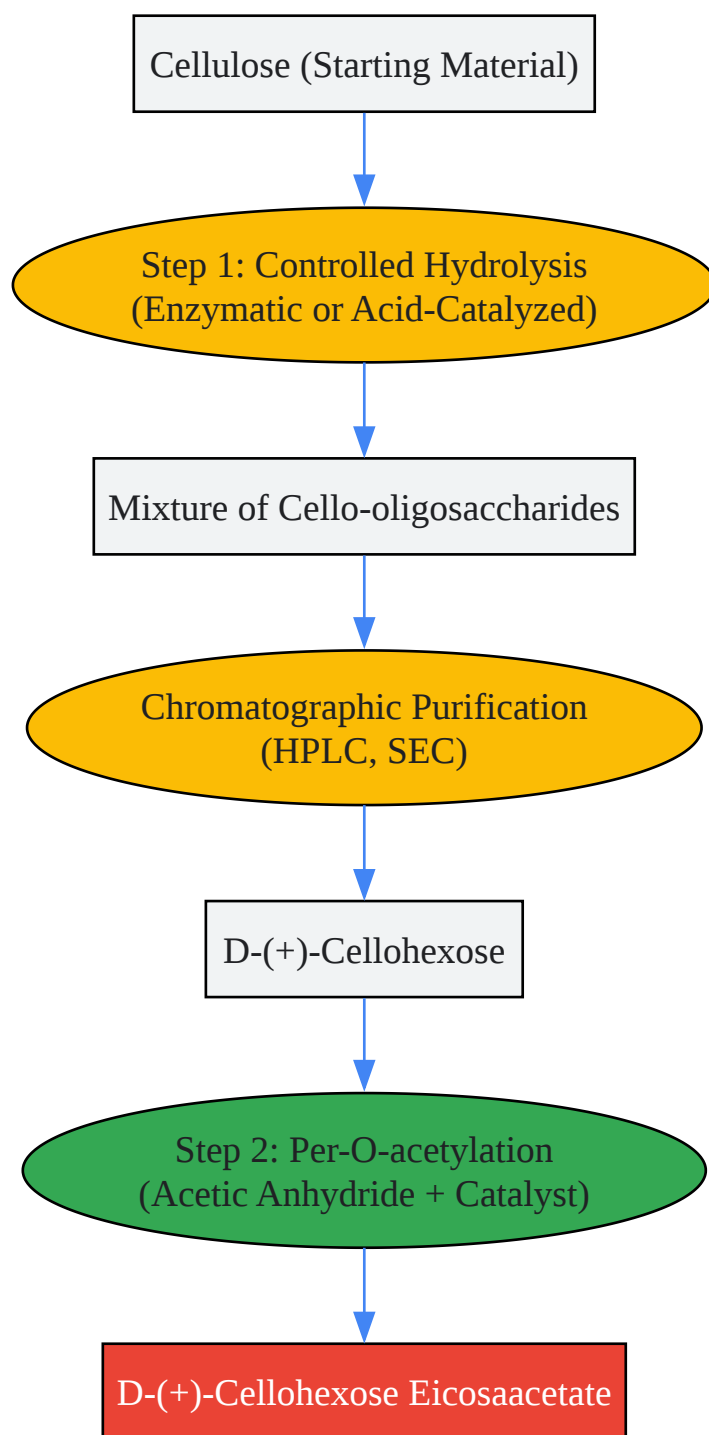
For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a detailed overview of the synthesis pathway for **D-(+)-Cellohexose eicosaacetate**, a fully acetylated derivative of the cello-oligosaccharide D-(+)-Cellohexose. This compound serves as a valuable tool in biochemical research, particularly as an enzyme inhibitor for studies related to diabetes, cancer, and inflammatory disorders. The synthesis is a two-stage process involving the controlled depolymerization of cellulose to yield D-(+)-Cellohexose, followed by its complete acetylation (per-acetylation) to produce the final product. This document outlines detailed experimental protocols for both stages, presents quantitative data in structured tables, and includes graphical representations of the synthesis workflow.

## Introduction

**D-(+)-Cellohexose eicosaacetate** is an oligosaccharide derivative where all hydroxyl groups of D-(+)-Cellohexose are acetylated. Its chemical formula is  $C_{76}H_{102}O_{51}$ , and it has a molecular weight of 1831.59 g/mol. The per-acetylation of the parent cello-oligosaccharide alters its solubility and conformational properties, making it a specific substrate or inhibitor for certain enzymes. The synthesis pathway is critical for obtaining high-purity material for research and potential therapeutic applications. The overall synthesis workflow is depicted below.



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